

An In-depth Technical Guide to Ganoderic Acid C6: Chemical Structure and Properties

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Compound of Interest

Compound Name: Ganoderic Acid C6

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Introduction

Ganoderic acids are a class of highly oxygenated lanostane-type triterpenoids isolated from the medicinal mushroom *Ganoderma lucidum*. This fungus has been a cornerstone of traditional medicine in East Asia for centuries, valued for its diverse therapeutic properties. Among the myriad of bioactive compounds within *Ganoderma lucidum*, **Ganoderic Acid C6** has emerged as a molecule of significant interest due to its potential pharmacological activities. This technical guide provides a comprehensive overview of the chemical structure and physicochemical properties of **Ganoderic Acid C6**, alongside detailed experimental protocols for its extraction, isolation, and evaluation of its biological activities.

Chemical Structure and Physicochemical Properties

Ganoderic Acid C6 is a complex triterpenoid characterized by a lanostane skeleton. Its chemical structure is defined by the IUPAC name: (2R,6R)-6-[(3S,5S,10S,12S,13R,14R,17R)-3,12-dihydroxy-4,4,10,13,14-pentamethyl-7,11,15-trioxo-1,2,3,5,6,12,16,17-octahydrocyclopenta[a]phenanthren-17-yl]-2-methyl-4-oxoheptanoic acid[1].

The molecule possesses multiple chiral centers, contributing to its specific three-dimensional conformation, which is crucial for its biological activity.

Physicochemical Data

A summary of the key physicochemical properties of **Ganoderic Acid C6** is presented in the table below for easy reference and comparison.

Property	Value	Source
Molecular Formula	C ₃₀ H ₄₂ O ₈	[1]
Molecular Weight	530.6 g/mol	[1]
IUPAC Name	(2R,6R)-6-[(3S,5S,10S,12S,13R,14R,17R)-3,12-dihydroxy-4,4,10,13,14-pentamethyl-7,11,15-trioxo-1,2,3,5,6,12,16,17-octahydrocyclopenta[a]phenanthren-17-yl]-2-methyl-4-oxoheptanoic acid	[1]
CAS Number	105742-76-5	
Appearance	Solid	
Solubility	Soluble in methanol and DMSO.	
Hydrogen Bond Donor Count	3	[1]
Hydrogen Bond Acceptor Count	8	[1]
Rotatable Bond Count	6	[1]
SMILES	C--INVALID-LINK--C(=O)O">C@H[C@H]1CC(=O)[C@@]2([C@@]1(--INVALID-LINK--C)O)C">C@@HO)C)C	[1]

Biological Activities and Signaling Pathways

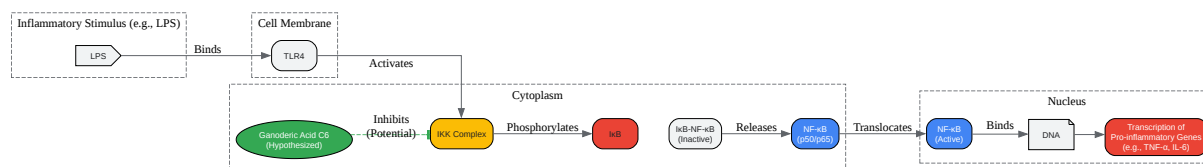
Ganoderic Acid C6 has been reported to exhibit several biological activities, primarily antinociceptive and aldose reductase inhibitory effects.

- **Antinociceptive Activity:** This suggests potential applications in pain management.
- **Aldose Reductase Inhibition:** This activity is relevant to the management of diabetic complications, as aldose reductase is a key enzyme in the polyol pathway, which is implicated in the pathogenesis of diabetic neuropathy, nephropathy, and retinopathy.

While the specific signaling pathways modulated by **Ganoderic Acid C6** have not been elucidated in the reviewed scientific literature, the known anti-inflammatory and other biological effects of structurally similar ganoderic acids, such as Ganoderic Acid C1, suggest that **Ganoderic Acid C6** may also exert its effects through common inflammatory pathways like the NF- κ B and MAPK signaling cascades. However, this remains a hypothesis that requires experimental validation.

Potential Signaling Pathway: NF- κ B Inhibition (Hypothetical)

The Nuclear Factor-kappa B (NF- κ B) signaling pathway is a central regulator of inflammation. Many natural products with anti-inflammatory properties are known to inhibit this pathway. A simplified, hypothetical model of how **Ganoderic Acid C6** might inhibit the NF- κ B pathway is presented below.



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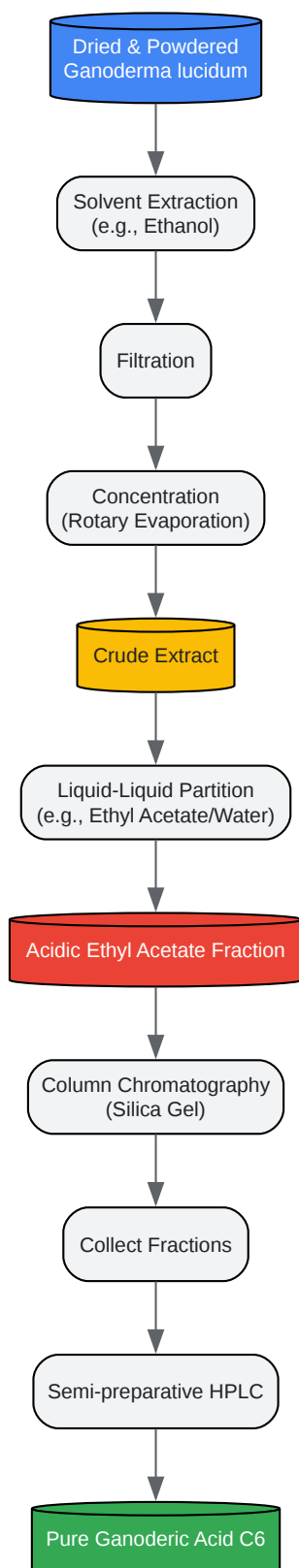
Caption: Hypothetical inhibition of the NF-κB pathway by **Ganoderic Acid C6**.

Experimental Protocols

Detailed methodologies for the extraction, isolation, and biological evaluation of **Ganoderic Acid C6** are crucial for reproducible research. The following sections provide generalized protocols based on established methods for ganoderic acids.

Extraction and Isolation of Ganoderic Acids from *Ganoderma lucidum*

This protocol outlines a general procedure for the extraction and purification of ganoderic acids.



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References

- 1. [benchchem.com](https://www.benchchem.com) [[benchchem.com](https://www.benchchem.com)]
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